

# Cefepime (1+) Disk Diffusion Assay: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: Cefepime(1+)

Cat. No.: B1237851

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## Introduction

Cefepime is a fourth-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria. The disk diffusion assay, a well-established method for in vitro antimicrobial susceptibility testing, is a critical tool in both clinical and research settings. This document provides a detailed protocol for performing and interpreting the Cefepime disk diffusion assay, adhering to the standards set by the Clinical and Laboratory Standards Institute (CLSI). These guidelines are essential for drug development professionals, researchers, and scientists to ensure the accuracy and reproducibility of susceptibility testing results.

## Principle of the Disk Diffusion Assay

The Kirby-Bauer disk diffusion method is based on the principle of antibiotic diffusion from a paper disk into an agar medium inoculated with a standardized bacterial suspension. The antibiotic diffuses radially, creating a concentration gradient. If the bacterium is susceptible to the antibiotic, a zone of growth inhibition will form around the disk. The diameter of this zone is inversely proportional to the minimum inhibitory concentration (MIC) of the antibiotic for that particular bacterial strain.

## Data Presentation

Accurate interpretation of the Cefepime disk diffusion assay requires adherence to the interpretive criteria established by regulatory bodies such as the CLSI. The following tables summarize the zone diameter breakpoints for Cefepime against specific bacterial groups.

**Table 1: CLSI Interpretive Criteria for Cefepime Disk Diffusion (30 µg disk) for Enterobacteriaceae**

Zone Diameter (mm)	Interpretation	Corresponding MIC (µg/mL)
≥ 25	Susceptible (S)	≤ 2
19-24	Susceptible-Dose Dependent (SDD)	4-8
≤ 18	Resistant (R)	≥ 16

Source: Based on 2014 CLSI revised criteria.[\[1\]](#)

**Table 2: CLSI Interpretive Criteria for Cefepime Disk Diffusion (30 µg disk) for Burkholderia cepacia complex**

Zone Diameter (mm)	Interpretation
≥ 18	Susceptible (S)
15-17	Intermediate (I)
≤ 14	Resistant (R)

Note: Confirmatory MIC testing is recommended for zone diameters in the intermediate range (15-17 mm).

**Table 3: CLSI Quality Control Ranges for Cefepime (30 µg disk)**

Quality Control Strain	Acceptable Zone Diameter Range (mm)
Escherichia coli ATCC® 25922	23-31
Pseudomonas aeruginosa ATCC® 27853	20-30

## Experimental Protocols

The following is a detailed protocol for performing the Cefepime disk diffusion assay.

### Materials

- Cefepime antimicrobial susceptibility test disks (30 µg)
- Mueller-Hinton Agar (MHA) plates (90 or 150 mm)
- 0.5 McFarland turbidity standard
- Sterile saline or Tryptic Soy Broth (TSB)
- Sterile cotton swabs
- Bacterial cultures of test organisms and Quality Control (QC) strains
- Incubator (35 ± 2 °C)
- Calipers or a ruler for measuring zone diameters

### Procedure

#### 1. Preparation of Mueller-Hinton Agar Plates

- Prepare MHA according to the manufacturer's instructions.
- Pour the molten agar into sterile Petri dishes to a uniform depth of 4 mm.
- Allow the agar to solidify on a level surface.

- If not used immediately, store the plates at 2-8 °C. Before use, allow the plates to equilibrate to room temperature.

## 2. Inoculum Preparation

- From a pure, overnight culture, select 3-5 well-isolated colonies of the test organism.
- Transfer the colonies to a tube containing 4-5 mL of sterile saline or TSB.
- Vortex the suspension to ensure it is homogenous.
- Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This corresponds to a bacterial concentration of approximately  $1-2 \times 10^8$  CFU/mL.

## 3. Inoculation of the Agar Plate

- Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the adjusted bacterial suspension.
- Rotate the swab firmly against the inside wall of the tube above the fluid level to remove excess liquid.
- Streak the swab evenly over the entire surface of the MHA plate in three directions, rotating the plate approximately 60° between each streaking to ensure uniform growth.
- Allow the plate to dry for 3-5 minutes with the lid slightly ajar.

## 4. Application of Cefepime Disks

- Using sterile forceps or a disk dispenser, aseptically apply a 30 µg Cefepime disk to the surface of the inoculated MHA plate.
- Gently press the disk down to ensure complete contact with the agar surface.
- If multiple antibiotic disks are being placed on the same plate, ensure they are at least 24 mm apart from center to center.

## 5. Incubation

- Invert the plates and place them in an incubator at  $35 \pm 2$  °C within 15 minutes of disk application.
- Incubate for 16-20 hours for most rapidly growing aerobic organisms.

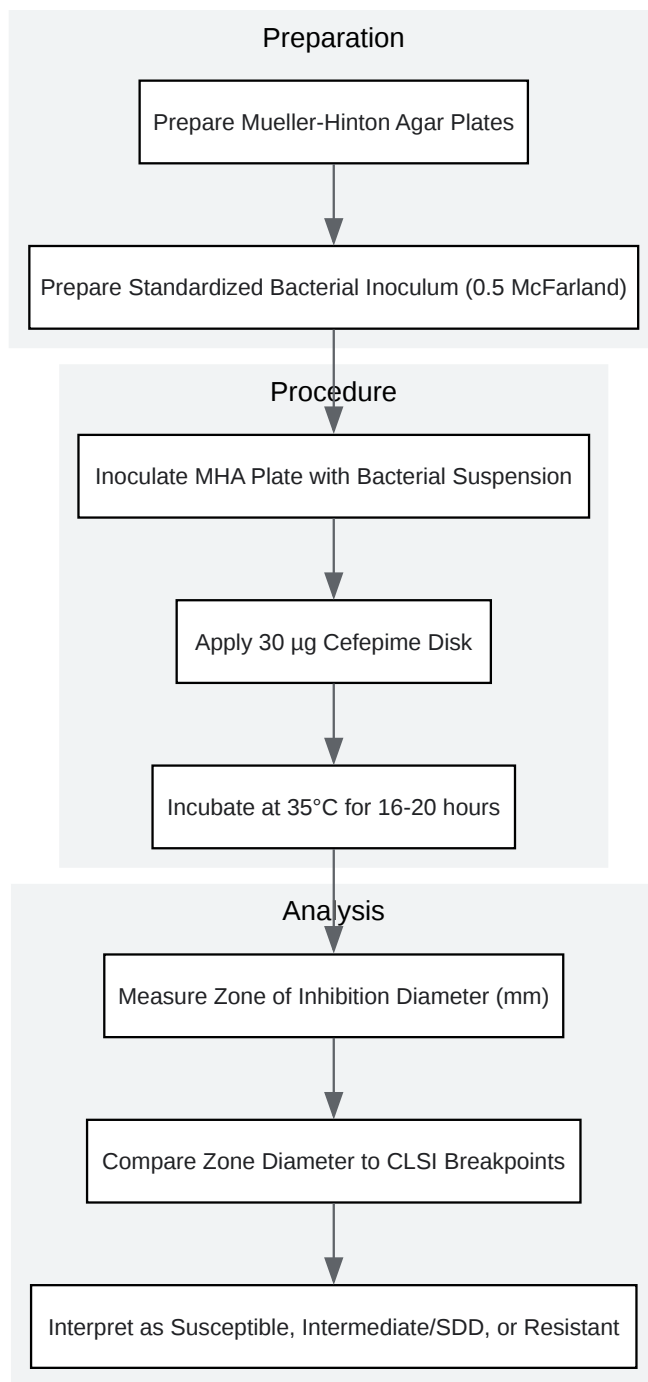
#### 6. Measurement and Interpretation of Results

- After incubation, measure the diameter of the zone of complete growth inhibition (including the disk diameter) to the nearest millimeter using calipers or a ruler.
- Interpret the results by comparing the measured zone diameter to the interpretive criteria in Tables 1 and 2.
- Concurrently, test the QC strains (*E. coli* ATCC® 25922 and *P. aeruginosa* ATCC® 27853). The zone diameters for the QC strains must fall within the acceptable ranges listed in Table 3 for the test results to be considered valid.[\[2\]](#)

## Mandatory Visualizations

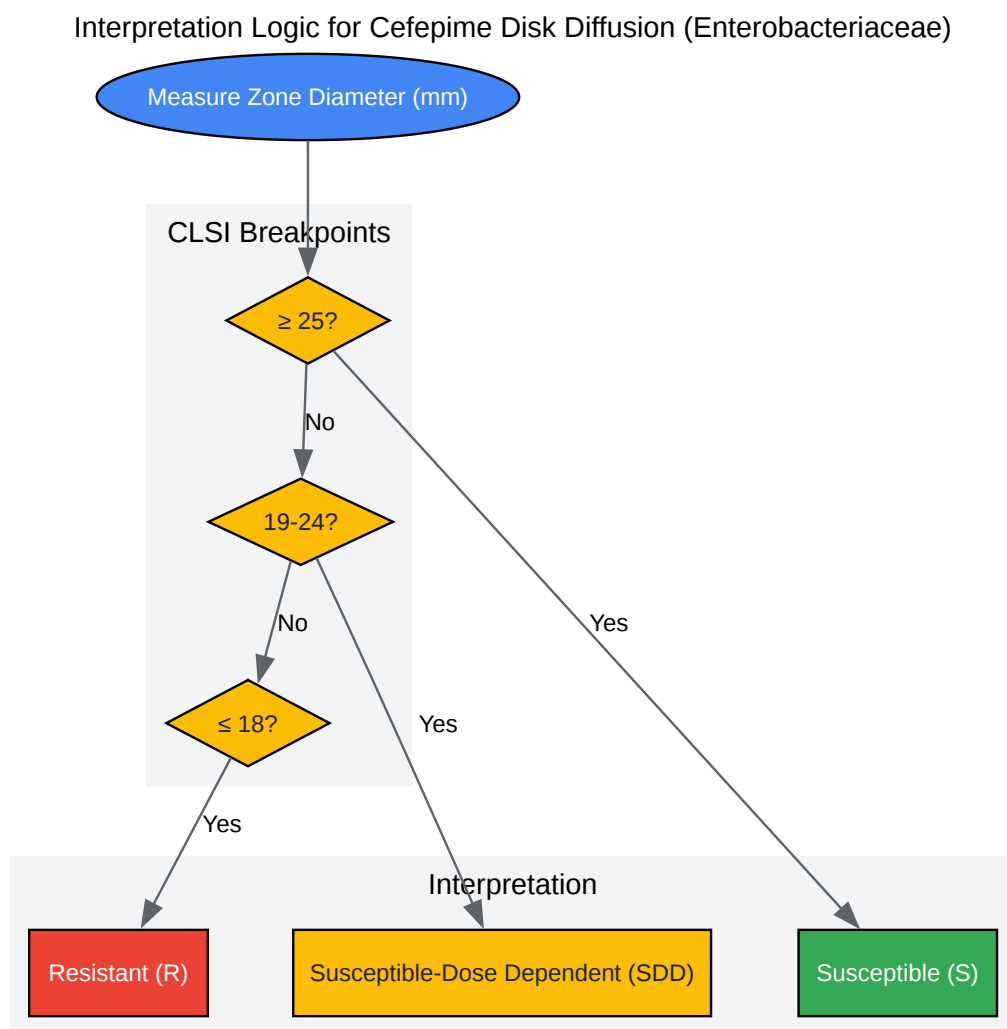
### Cefepime Disk Diffusion Assay Workflow

## Cefepime Disk Diffusion Assay Workflow

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Caption: Workflow of the Cefepime disk diffusion assay.

## Interpretation Logic for Cefepime Disk Diffusion Results (Enterobacteriaceae)



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Caption: Decision tree for interpreting Cefepime results.

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## References

- 1. Clinical Impact of Revised Cefepime Breakpoint in Patients With Enterobacteriaceae Bacteremia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ihma.com [ihma.com]
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